

KZR-504: A Technical Guide to a Selective Immunoproteasome Inhibitor

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Compound of Interest

Compound Name: KZR-504

Cat. No.: B15580646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

KZR-504 is a potent and highly selective small molecule inhibitor of the low molecular mass polypeptide 2 (LMP2) subunit of the immunoproteasome.[1] As a critical component of the ubiquitin-proteasome system in hematopoietic cells, the immunoproteasome plays a key role in protein degradation and is implicated in the pathogenesis of autoimmune diseases.[1] **KZR-504**, a dipeptide epoxyketone, has emerged as a valuable chemical probe for elucidating the specific functions of the LMP2 subunit and as a potential therapeutic agent for immune-mediated disorders. This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental evaluation of **KZR-504**.

Chemical Structure and Properties

KZR-504 is characterized by a specific chemical structure that confers its high selectivity for the LMP2 subunit. Its IUPAC name is N-((S)-3-hydroxy-1-(((S)-1-((R)-2-methyloxiran-2-yl)-1-oxo-3-phenylpropan-2-yl)amino)-1-oxopropan-2-yl)-6-oxo-1,6-dihydropyridine-2-carboxamide.[2]

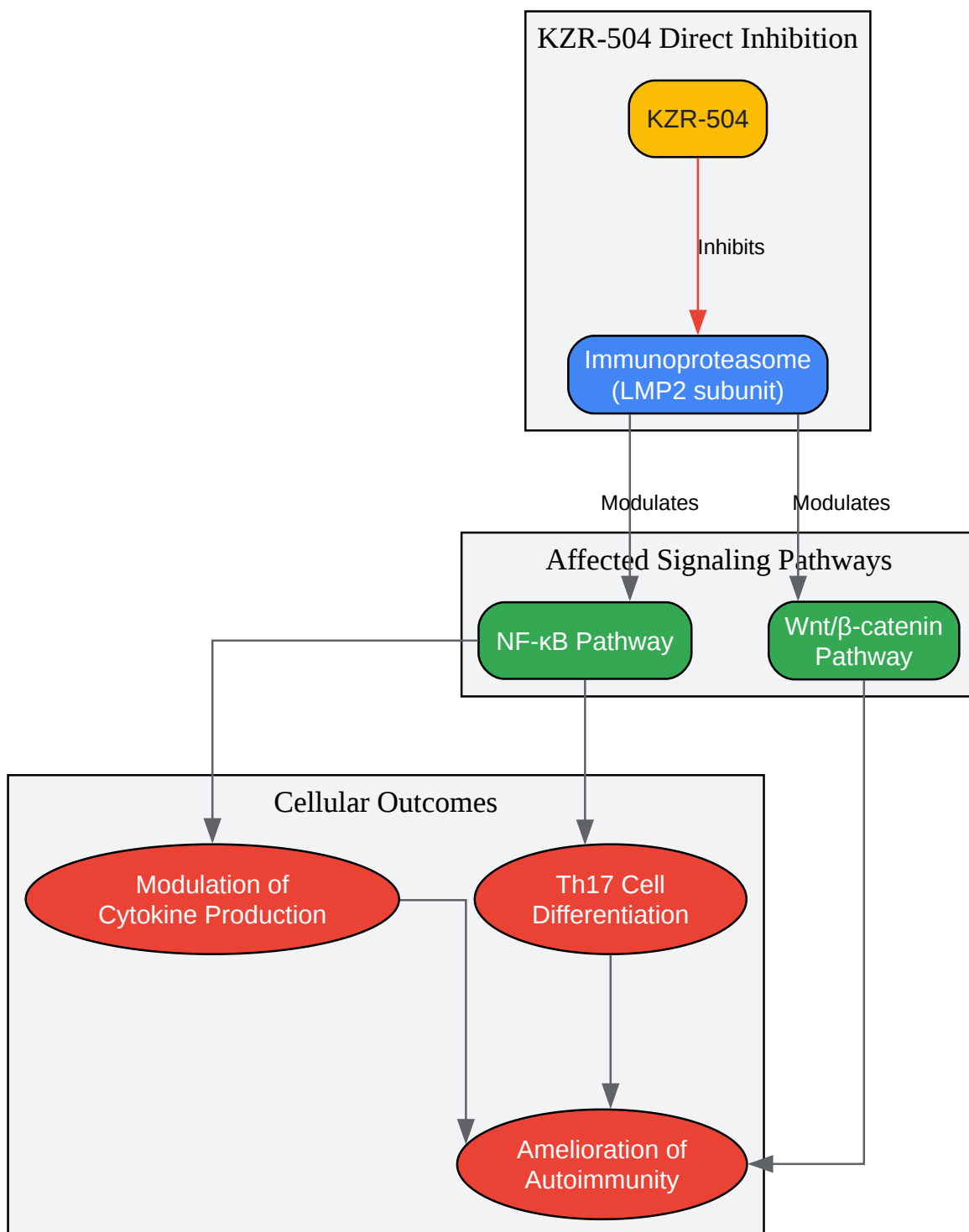
Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ N ₃ O ₆	[1]
Molecular Weight	413.42 g/mol	[1]
CAS Number	1629052-78-3	[1]
IUPAC Name	N-((S)-3-hydroxy-1-(((S)-1-((R)-2-methyloxiran-2-yl)-1-oxo-3-phenylpropan-2-yl)amino)-1-oxopropan-2-yl)-6-oxo-1,6-dihydropyridine-2-carboxamide	[2]
SMILES	<chem>O=C(C1=CC=CC(N1)=O)N--INVALID-LINK--C(N--INVALID-LINK--C([C@]3(C)OC3)=O)=O</chem>	[2]
Solubility	Soluble in DMSO	[1]

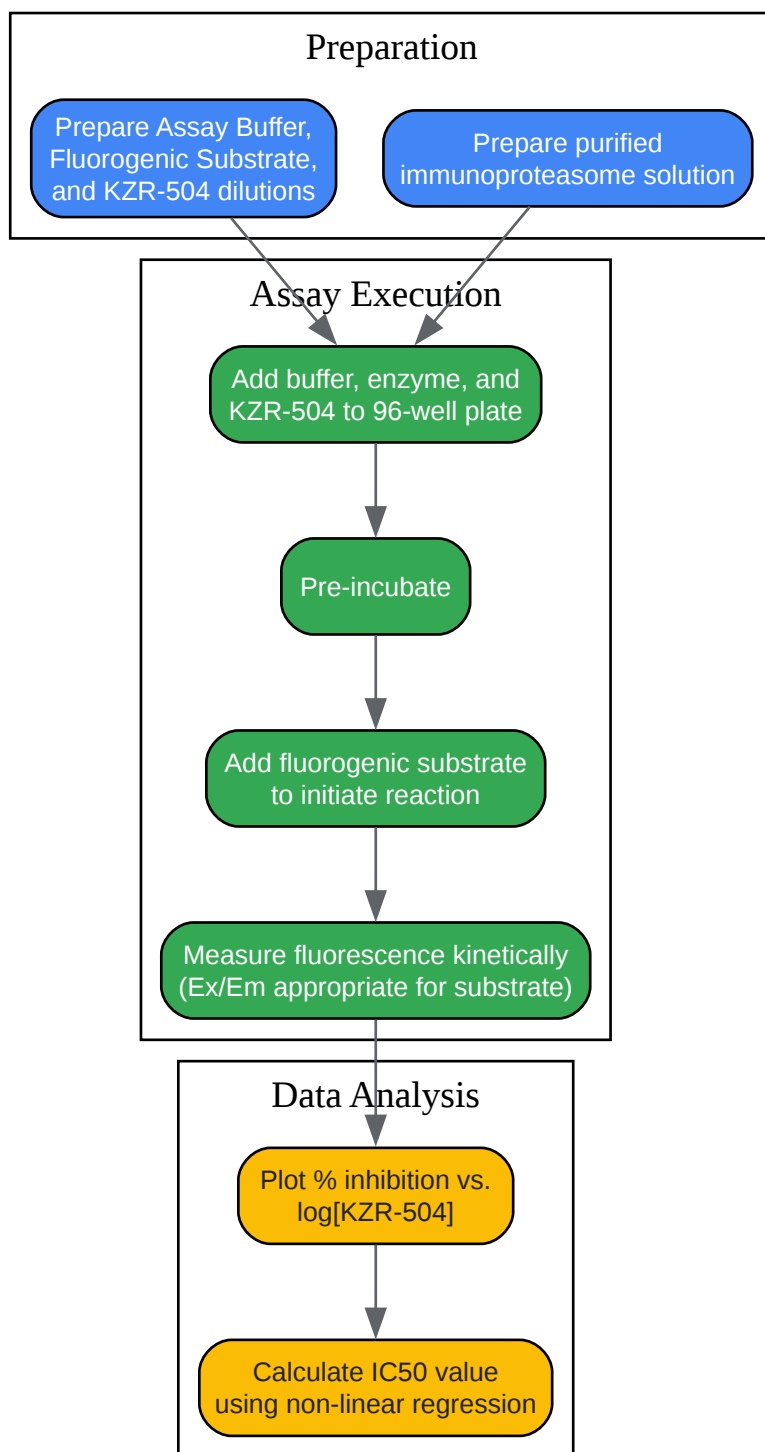
Mechanism of Action and Signaling Pathways

KZR-504 exerts its biological effects through the selective inhibition of the LMP2 (also known as $\beta 1i$) catalytic subunit of the immunoproteasome. The immunoproteasome is a variant of the constitutive proteasome found in cells of hematopoietic origin and in other cells upon stimulation with inflammatory cytokines. It is involved in the processing of intracellular proteins for presentation by MHC class I molecules, thereby playing a crucial role in the immune response.

Inhibition of LMP2 and Downstream Effects

By selectively targeting LMP2, **KZR-504** can modulate downstream signaling pathways implicated in inflammation and autoimmunity.





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References

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- 2. Experimental Autoimmune Encephalomyelitis | Springer Nature Experiments [experiments.springernature.com]
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